Application Notes and Protocols for Cefotaxime in Bacterial Selection

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Compound of Interest

Compound Name:	*Cefotaxime*
CAS No.:	*60846-21-1*
Cat. No.:	*B1237298*

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Introduction

Cefotaxime is a third-generation cephalosporin antibiotic widely employed in genetic transformation protocols to eliminate contaminating bacteria, particularly Agrobacterium tumefaciens, following co-cultivation with plant tissues. Its broad-spectrum bactericidal activity, coupled with relatively low phytotoxicity at effective concentrations, makes it a valuable tool for selecting successfully transformed cells and ensuring the generation of axenic transgenic cultures. This document provides detailed application notes, protocols, and quantitative data on the use of **Cefotaxime** for bacterial selection.

Mechanism of Action

Cefotaxime is a β-lactam antibiotic that functions by inhibiting the synthesis of the bacterial cell wall.[1][2][3] It specifically targets and binds to penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis.[1][2] This binding inactivates

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the transpeptidase activity of PBPs, preventing the cross-linking of peptidoglycan chains.[1] The resulting weakened cell wall cannot withstand the internal osmotic pressure, leading to cell lysis and bacterial death.[1] **Cefotaxime** exhibits stability against many β-lactamases, enzymes that can degrade β-lactam antibiotics, making it effective against a range of Gram-negative and Gram-positive bacteria.[1][3]

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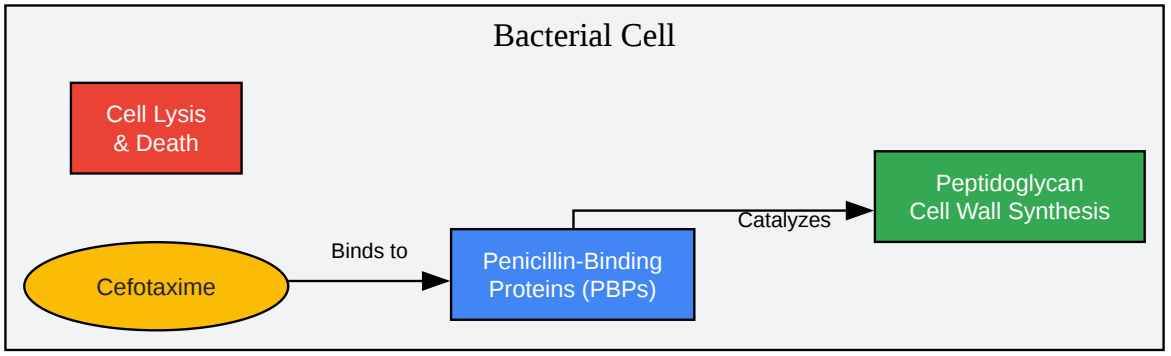

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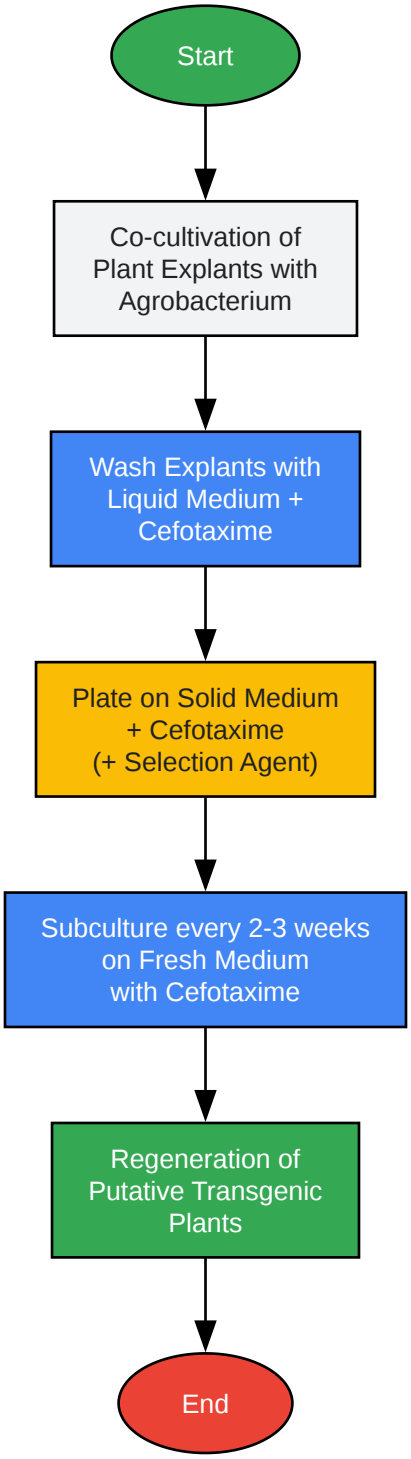

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